

Essential Safety and Operational Guide for Handling Ampk-IN-3

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Compound of Interest

Compound Name: Ampk-IN-3

Cat. No.: B10855071

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For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling of **Ampk-IN-3**, a potent and selective AMP-activated protein kinase (AMPK) inhibitor. Adherence to these guidelines is essential to ensure personal safety and maintain the integrity of your research.

Personal Protective Equipment (PPE)

When handling **Ampk-IN-3**, a comprehensive approach to personal protection is mandatory to prevent inhalation, skin contact, and eye exposure. The following personal protective equipment (PPE) must be worn at all times in the laboratory.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Operational Plan: From Receipt to Use

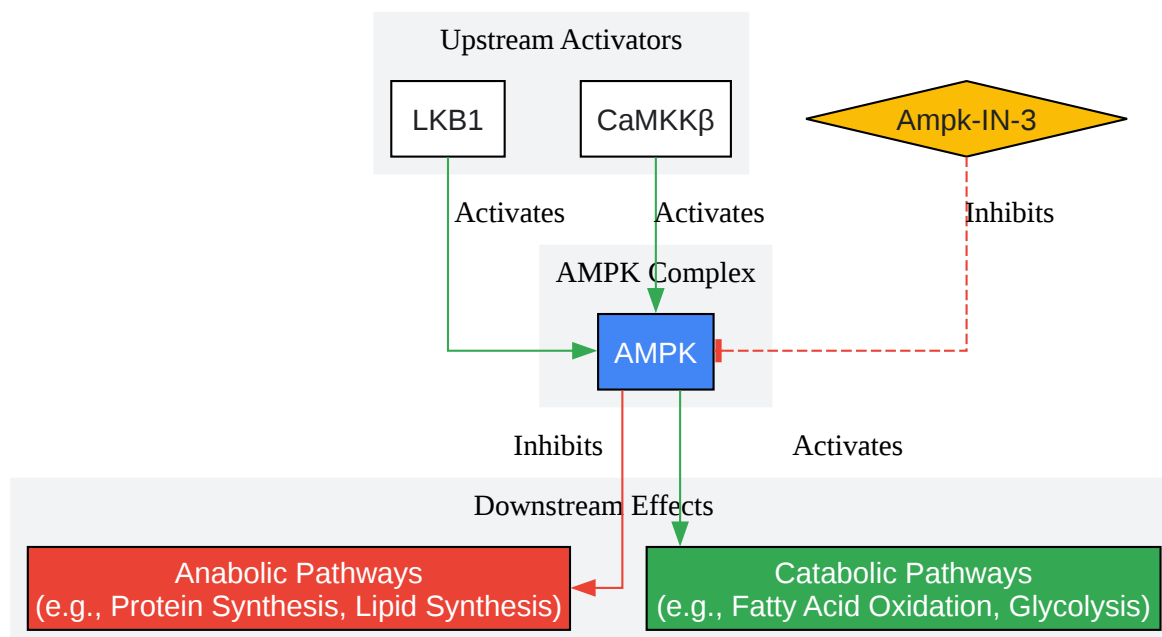
A systematic workflow is critical for the safe and effective use of **Ampk-IN-3**.



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